Spectral Data Analysis of (2-Formyl-3-methylphenyl)acetonitrile: A Technical Guide

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Compound of Interest

Compound Name:	*(2-Formyl-3-methylphenyl)acetonitrile*
CAS No.:	*136262-99-2*
Cat. No.:	*B145099*

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This technical guide provides a detailed analysis of the expected spectral data for **(2-Formyl-3-methylphenyl)acetonitrile**, a versatile building block in synthetic organic and medicinal chemistry. This document is intended for researchers, scientists, and professionals in drug development, offering in-depth insights into the structural elucidation of this compound using modern spectroscopic techniques.

Introduction

(2-Formyl-3-methylphenyl)acetonitrile, with the molecular formula $C_{10}H_9NO$ and a molecular weight of 159.18 g/mol , is a bifunctional aromatic compound.[1] Its structure incorporates a formyl (-CHO), a methyl ($-CH_3$), and a cyanomethyl ($-CH_2CN$) group on a benzene ring. This unique arrangement of functional groups makes it a valuable intermediate for the synthesis of a variety of heterocyclic compounds and other complex molecular architectures.[1] Accurate interpretation of its spectral data is paramount for confirming its identity and purity, which is critical for its application in further synthetic transformations.

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This guide will delve into the predicted Infrared (IR), Proton Nuclear Magnetic Resonance (^{1}H NMR), Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR), and Mass Spectrometry (MS) data for **(2-Formyl-3-methylphenyl)acetonitrile**. The analysis is based on established principles of spectroscopy and comparative data from analogous structures.

Molecular Structure and Key Functional Groups

To understand the spectral data, it is essential to first visualize the molecular structure and identify the key functional groups that will give rise to characteristic spectroscopic signals.

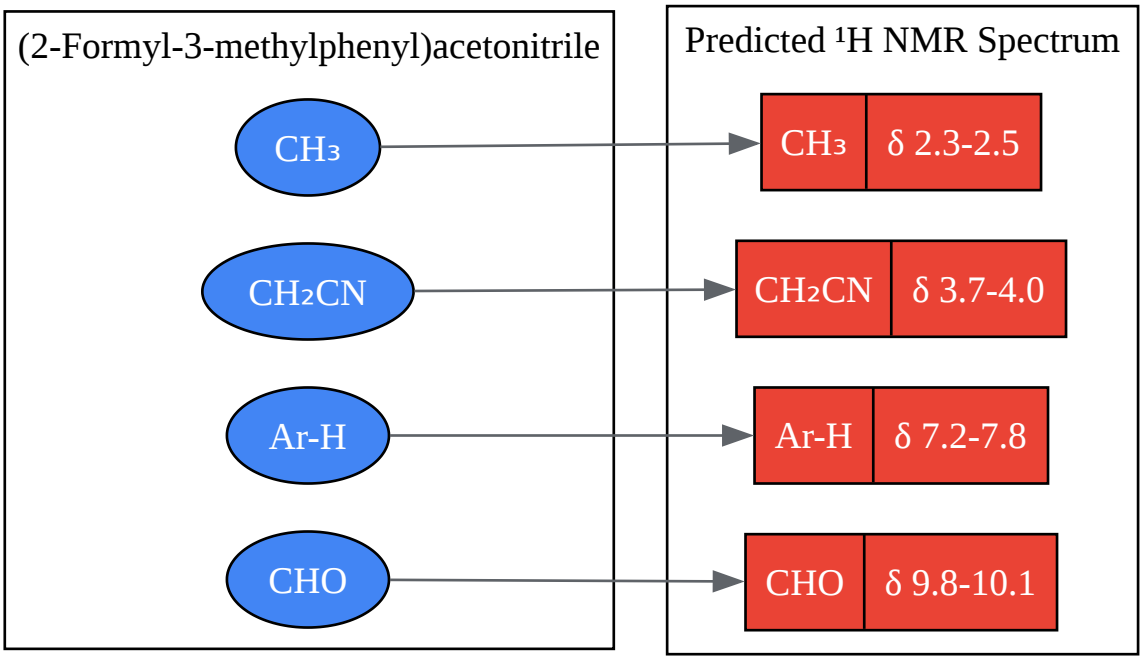

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Figure 2. Correlation of molecular structure to predicted ^{1}H NMR signals.

Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) Spectroscopy

^{13}C NMR spectroscopy provides information about the carbon framework of the molecule. Each unique carbon atom in **(2-Formyl-3-methylphenyl)acetonitrile** will give a distinct signal in the ^{13}C NMR spectrum.

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Table 3: Predicted ^{13}C NMR Spectral Data (in $CDCl_3$)

Carbon Type	Expected Chemical Shift (δ, ppm)
Aldehyde (C=O)	~190-200
Aromatic (C-CHO)	~135-140
Aromatic (C-CH_2CN)	~130-135
Aromatic (C-CH_3)	~138-142
Aromatic (C-H)	~125-135
Nitrile (C≡N)	~117-120
Methylene (-CH_2CN)	~20-25
Methyl (-CH_3)	~15-20

Interpretation:

The aldehydic carbonyl carbon is expected to be the most downfield signal, appearing in the range of δ 190–200 ppm. The aromatic carbons will resonate between δ 125 and 142 ppm, with the quaternary carbons (attached to the substituents) appearing at the lower end of this range. The nitrile carbon will give a characteristic signal around δ 117–120 ppm. The aliphatic carbons, the methylene and methyl groups, will appear in the most upfield region of the spectrum, at approximately δ 20–25 ppm and δ 15–20 ppm, respectively.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **(2-Formyl-3-methylphenyl)acetonitrile**, the electron ionization (EI) mass spectrum is expected to show the molecular ion peak and several characteristic fragment ions.

Table 4: Predicted Mass Spectrometry Data

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m/z	Ion	Description
159	$[M]^+$	Molecular Ion
158	$[M-H]^+$	Loss of a hydrogen atom
130	$[M-CHO]^+$	Loss of the formyl group
119	$[M-CH_2CN]^+$	Loss of the cyanomethyl group
91	$[C_7H_7]^+$	Tropylium ion (from rearrangement)

Interpretation:

The molecular ion peak ($[M]^+$) should be observed at m/z 159, corresponding to the molecular weight of the compound. A significant peak at m/z 158 is expected due to the loss of a hydrogen atom, likely from the aldehyde or methylene group. Fragmentation of the side chains would lead to peaks at m/z 130 (loss of the -CHO group) and m/z 119 (loss of the $-CH_2CN$ group). A peak at m/z 91, corresponding to the stable tropylium ion, is also a common feature in the mass spectra of compounds containing a benzyl moiety.

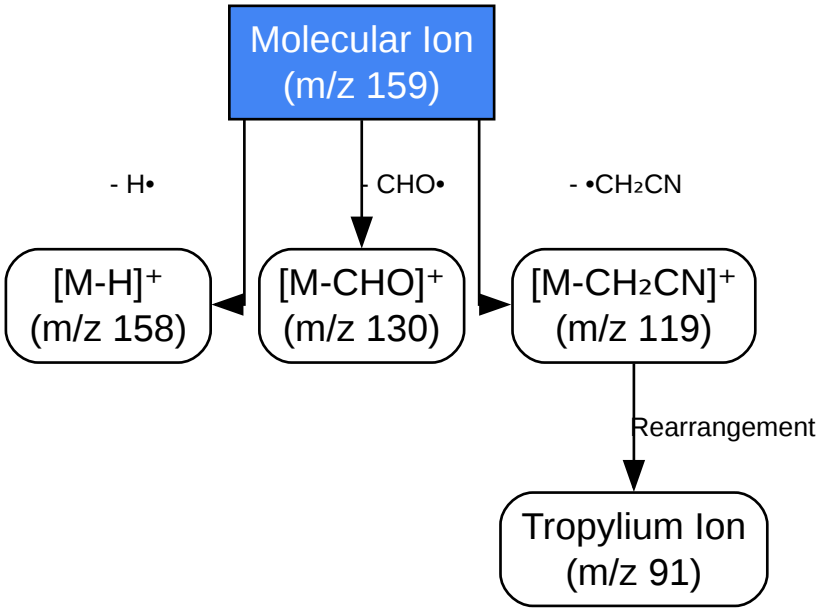

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Figure 3. Predicted fragmentation pathway for **(2-Formyl-3-methylphenyl)acetonitrile**.

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Conclusion

The comprehensive analysis of the predicted spectral data provides a robust framework for the structural confirmation of **(2-Formyl-3-methylphenyl)acetonitrile**. The characteristic signals in IR, ^{1}H NMR, ^{13}C NMR, and Mass Spectrometry, arising from the distinct functional groups, allow for an unambiguous identification of the compound. This guide serves as a valuable resource for scientists, enabling them to confidently interpret experimental data and ensure the quality of this important synthetic intermediate.

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